

Technical Guide: Physicochemical Properties of 1-(3-Chloropropyl)-4-methylpiperazine

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Compound of Interest

Compound Name: 1-(3-Chloropropyl)-4-methylpiperazine

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This document provides a concise technical overview of the fundamental molecular properties of **1-(3-Chloropropyl)-4-methylpiperazine**, a chemical intermediate relevant to researchers and professionals in pharmaceutical development and organic synthesis.

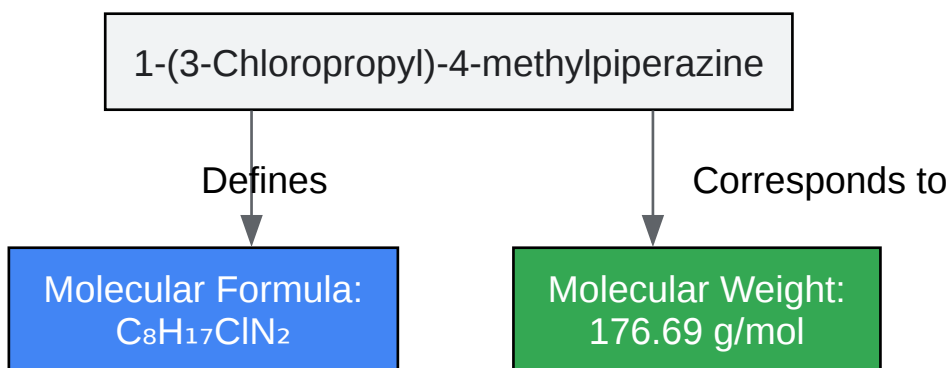
Core Molecular Data

The essential physicochemical properties of **1-(3-Chloropropyl)-4-methylpiperazine** are its molecular formula and molecular weight. These values are fundamental for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₈ H ₁₇ ClN ₂
Molecular Weight	176.69 g/mol

Logical Relationship of Molecular Properties

The identity of a chemical compound establishes a direct and immutable relationship with its molecular formula and weight. The specific arrangement of atoms in **1-(3-Chloropropyl)-4-methylpiperazine** defines its formula, from which the molecular weight is calculated. This relationship is visualized below.



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Core properties of **1-(3-Chloropropyl)-4-methylpiperazine**.

Methodology for Property Determination

The molecular formula and weight of a compound like **1-(3-Chloropropyl)-4-methylpiperazine** are not determined through a single experiment but are confirmed and calculated based on its verified chemical structure.

Experimental Protocol Overview:

- Structural Elucidation: The precise arrangement of atoms and connectivity is first determined. This is typically achieved through a combination of analytical techniques:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to identify the chemical environment of hydrogen and carbon atoms, respectively, confirming the carbon skeleton and the placement of substituents.
 - Mass Spectrometry (MS): This technique is used to determine the mass-to-charge ratio of the molecule. High-resolution mass spectrometry (HRMS) can provide a highly accurate molecular weight, which helps in deducing the elemental composition and confirming the molecular formula.
 - Infrared (IR) Spectroscopy: Used to identify the presence of specific functional groups within the molecule.
- Formula and Weight Calculation:

- **Molecular Formula:** Once the exact number of carbon, hydrogen, chlorine, and nitrogen atoms is confirmed from the structural data (e.g., from HRMS and NMR integration), the molecular formula is established as $C_8H_{17}ClN_2$.
- **Molecular Weight (Molar Mass):** The molecular weight is a calculated value. It is derived by summing the standard atomic weights of all atoms present in the empirical formula. The calculation is based on the values established by the International Union of Pure and Applied Chemistry (IUPAC).

This systematic approach ensures high confidence in the reported molecular formula and weight, which are critical for all subsequent research and development activities.

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